

An In-depth Technical Guide to Isobutyl Cyanoacetate: Properties, Structure, and Applications

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Compound of Interest

Compound Name: *Isobutyl cyanoacetate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **isobutyl cyanoacetate**, a key intermediate in various industrial and pharmaceutical syntheses.

Chemical Properties and Structure

Isobutyl cyanoacetate is a clear, colorless liquid.^[1] Its fundamental chemical and physical properties are summarized in the tables below for easy reference.

Table 1: General Chemical Properties of **Isobutyl Cyanoacetate**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₁ NO ₂	[1][2]
Molecular Weight	141.17 g/mol	[1][2]
Appearance	Clear, colorless liquid	[1]
Purity	>98.0% (GC)	[2]

Table 2: Physical Properties of **Isobutyl Cyanoacetate**

Property	Value	Reference
Boiling Point	112 °C (at 16 mmHg) [1] , 223 °C (lit.) [3]	
Melting Point	-26 °C (lit.)	[3]
Density	0.99 g/cm³ [1] , 0.993 g/cm³ [3] , 1.00 (Specific Gravity 20/20)	
Flash Point	106 °C [1] , 107 °C (lit.) [3]	
Refractive Index	1.4212-1.4232 [1] , 1.42	
Water Solubility	Immiscible	[1] [3]
Vapor Pressure	0.304 mmHg at 25°C	[1] [3]
pKa	2.84 ± 0.10 (Predicted)	[1]

Structure and Nomenclature:

- IUPAC Name: 2-methylpropyl cyanoacetate
- Synonyms: CYANOACETIC ACID ISOBUTYL ESTER, IBCY, ISOBUTYRYL CYANOACETATE, 2-METHYLPROPYL CYANOACETATE[\[1\]](#)
- CAS Number: 13361-31-4[\[1\]](#)
- SMILES: CC(C)COC(=O)CC#N[\[2\]](#)

Caption: Chemical structure of **Isobutyl Cyanoacetate**.

Experimental Protocols

Synthesis of **Isobutyl Cyanoacetate** via Esterification:

A common method for the synthesis of **isobutyl cyanoacetate** is the Fischer esterification of cyanoacetic acid with isobutyl alcohol in the presence of an acid catalyst.

- Materials:

- Cyanoacetic acid
- Isobutyl alcohol
- Sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Dichloromethane (for extraction)

- Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine isobutyl alcohol, cyanoacetic acid, and a catalytic amount of concentrated sulfuric acid.[\[4\]](#)
- Heat the reaction mixture to reflux with continuous stirring.[\[4\]](#) The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete (typically after several hours), cool the mixture to room temperature.[\[4\]](#)
- Transfer the mixture to a separatory funnel and add water to dissolve the unreacted alcohol and acid. The organic layer containing the ester will separate.
- Wash the organic layer sequentially with water and then with a saturated sodium bicarbonate solution to neutralize the acidic catalyst.[\[4\]](#)
- Separate the organic layer and dry it over anhydrous magnesium sulfate.[\[4\]](#)
- Filter to remove the drying agent, and purify the **isobutyl cyanoacetate** by distillation under reduced pressure.[\[4\]](#)

Synthesis via Transesterification:

An alternative method involves the transesterification of a lower alkyl cyanoacetate (e.g., methyl or ethyl cyanoacetate) with isobutyl alcohol.

- Materials:

- Methyl or Ethyl cyanoacetate
- Isobutyl alcohol
- A suitable catalyst (e.g., dibutyltin oxide)

- Procedure:

- Combine the lower alkyl cyanoacetate, an excess of isobutyl alcohol, and the catalyst in a reaction vessel equipped for distillation.
- Heat the mixture to reflux. The lower boiling alcohol (methanol or ethanol) formed during the reaction is continuously removed by distillation to drive the equilibrium towards the product.^[5]
- Monitor the reaction until completion.
- After cooling, the excess isobutyl alcohol and the catalyst are removed, and the resulting **isobutyl cyanoacetate** is purified by vacuum distillation.

Reactivity and Applications

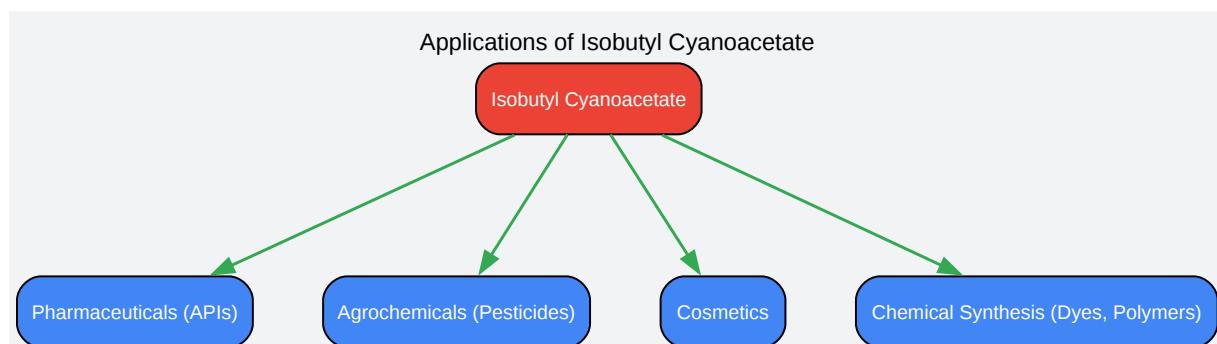
Isobutyl cyanoacetate serves as a versatile intermediate in organic synthesis, primarily due to the reactivity of the active methylene group and the nitrile functionality.

Key Reactions:

- Knoevenagel Condensation: The active methylene group readily participates in Knoevenagel condensations with aldehydes and ketones to form a variety of substituted alkenes. This reaction is fundamental in the synthesis of many pharmaceuticals and other fine chemicals.
- Michael Addition: The activated methylene group can also act as a nucleophile in Michael additions to α,β -unsaturated carbonyl compounds.

Applications in Drug Development and Other Industries:

- Pharmaceuticals: **Isobutyl cyanoacetate** is a key building block in the synthesis of various active pharmaceutical ingredients (APIs).[6][7] Its versatile reactivity allows for the construction of complex molecular frameworks found in many therapeutic agents.[8]
- Agrochemicals: It is utilized in the formulation of pesticides and crop protection products.[6][7]
- Cosmetics: The compound finds applications in cosmetic formulations, where it can contribute to product stability and efficacy.[6]
- Chemical Synthesis: It is widely used as an intermediate in the synthesis of dyes, polymers, and adhesives.[6][7]



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Caption: Major application areas of **Isobutyl Cyanoacetate**.

Safety and Handling

Isobutyl cyanoacetate is classified as an irritant. It is important to handle this chemical with appropriate safety precautions.

- Hazard Statements: Causes skin irritation (H315) and serious eye irritation (H319). May cause respiratory irritation.

- Precautionary Statements:
 - Wash skin thoroughly after handling.[3]
 - Wear protective gloves, protective clothing, eye protection, and face protection.[3]
 - IF ON SKIN: Wash with plenty of water.[3]
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- Stability: Stable under normal conditions.[9][10]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[9][10]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[3][9][10]

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